

Gold Tribromide Purification & Troubleshooting Guide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Gold tribromide

CAS No.: 10294-28-7

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Q1: What is the basic principle behind purifying Gold(III) Bromide via sublimation?

Sublimation is a purification technique where a solid transitions directly to its vapor phase upon heating, then re-solidifies on a cooled surface, bypassing the liquid phase. This method is particularly useful for separating a sublimable compound from non-sublimable impurities [1] [2].

For Gold(III) Bromide (AuBr_3), this process leverages its molecular structure. AuBr_3 exists as a dimer (Au_2Br_6) and is volatile at elevated temperatures, allowing it to be transported as a vapor. Less volatile metallic impurities and non-sublimable residues are left behind in the high-temperature zone [1] [3].

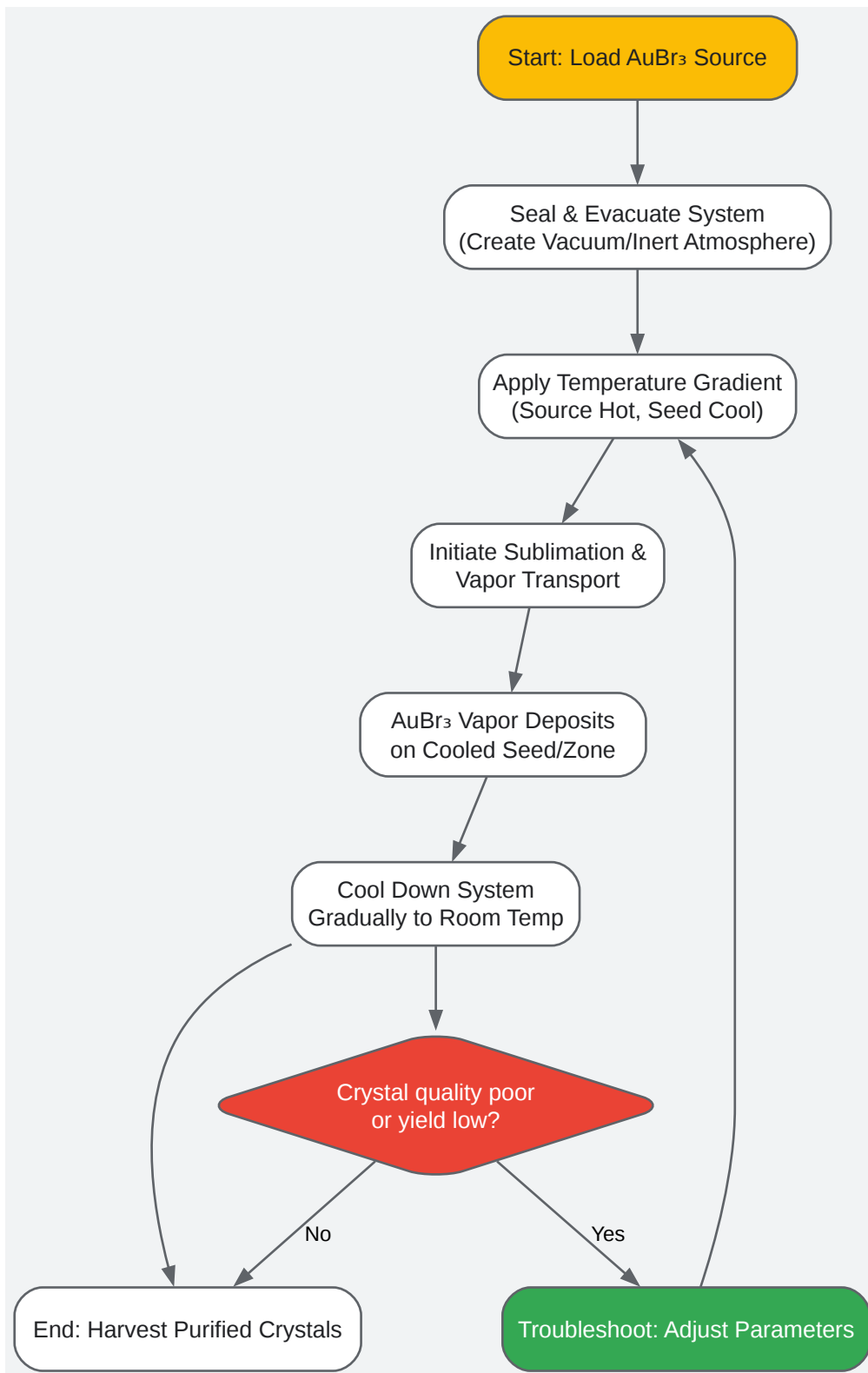
Q2: What is a recommended experimental setup and protocol for the sublimation of Gold(III) Bromide?

The following protocol is adapted from general Physical Vapor Transport (PVT) methods used for materials like SiC and AlN [1].

- **Apparatus:** A sealed or flow-through quartz tube system is required due to the high temperatures and corrosive nature of bromine vapors. The system should have independent heating zones for the source material and the growth/collection region.
- **Crucial Parameters:**
 - **Temperature Gradient:** A carefully controlled temperature difference is the driving force. The source material is heated to the sublimation point, while the seed crystal or collection zone is maintained at a lower temperature to encourage re-deposition.

- **Pressure:** The process is typically carried out under low pressure or a controlled inert gas atmosphere to facilitate vapor transport and prevent decomposition.
- **Seed Crystal:** Using a high-quality seed crystal in the cold zone helps in growing a single, high-purity crystalline structure [1].

The workflow below outlines the key stages and decision points for a successful sublimation process.



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Q3: What are common issues and troubleshooting steps when purifying AuBr₃?

Issue	Possible Cause	Troubleshooting Action
Low Yield	Incomplete sublimation; vapor re-depositing in wrong areas.	Ensure the temperature of the source material is sufficiently high. Improve the thermal gradient and check for cold spots in the apparatus [1].
Poor Crystal Quality	Overly rapid growth; presence of oxygen/moisture.	Reduce the growth rate by lowering the source temperature or flattening the thermal gradient. Ensure the system is perfectly sealed and under high vacuum before heating [1] [4].
Product Decomposition	Temperature too high; impurities catalyzing breakdown.	Gold tribromide decomposes to gold monobromide (AuBr) and bromine around 160°C [5]. Keep temperatures well below this threshold during sublimation. Use a high-purity starting material.
Colored or Cloudy Crystals	Incorporation of impurities from the source material or system.	Re-purify the starting material. Use high-purity quartz for the apparatus. The presence of certain impurities can lead to inclusions or solid solutions that are difficult to remove [4].

Q4: How can I check the purity of my sublimated Gold Tribromide?

A sharp melting point is a good initial indicator of purity for organic compounds, though its applicability to AuBr₃ may be limited [2]. A more definitive analysis requires instrumental techniques. Furthermore, a color test can be used as a specific identifier: Gold(III) bromide forms intensely colored brownish-red aqueous solutions, where even a trace amount of the salt is easily observable [3].

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